

# Application Note: Preparation of Osi-906 (Linsitinib) Stock Solution in DMSO

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## Compound of Interest

Compound Name: Osi-906

Cat. No.: B1684704

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **Osi-906**, also known as Linsitinib, is a potent and selective dual inhibitor of the Insulin-like Growth Factor-1 Receptor (IGF-1R) and the Insulin Receptor (IR).<sup>[1][2][3]</sup> Accurate and consistent preparation of stock solutions is critical for ensuring reproducible results in preclinical research. This document provides a detailed protocol for the preparation, handling, and storage of **Osi-906** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

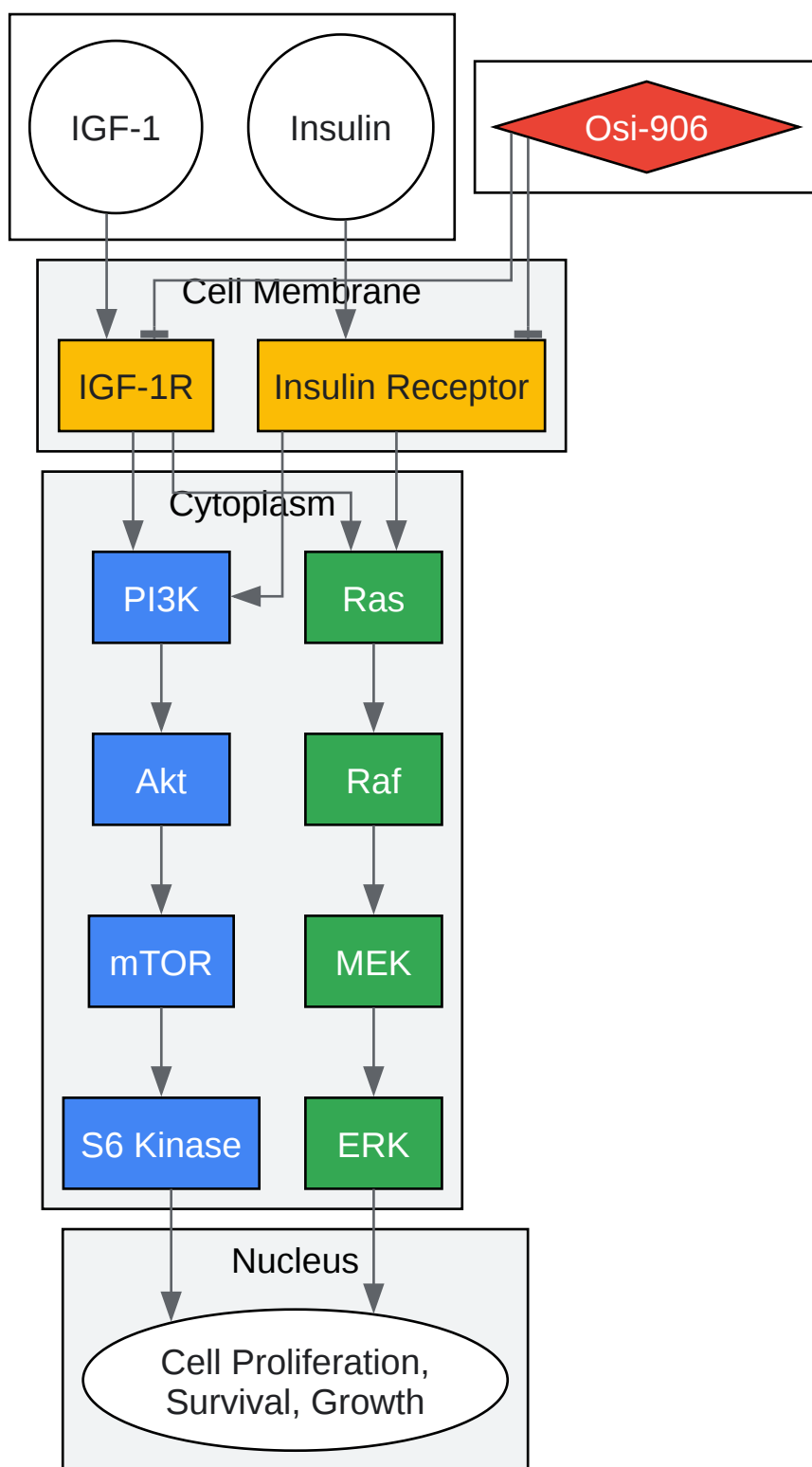
## Physicochemical and Handling Data

All quantitative data regarding **Osi-906** is summarized in the table below for easy reference.

Property	Value	Source
Synonyms	Linsitinib, OSI-906	[1][2]
Molecular Formula	C <sub>26</sub> H <sub>23</sub> N <sub>5</sub> O	[1][2][4]
Molecular Weight	421.49 g/mol	[1][4]
Appearance	White to yellow solid	[1][5]
Purity	≥98%	[2]
Solubility in DMSO	≥ 50 mg/mL (118.63 mM)	[1][6][7]
Storage (Solid Form)	-20°C, desiccated, for up to 3 years	[1][6]
Storage (DMSO Solution)	-80°C for up to 2 years; -20°C for up to 1 year	[1]

## Osi-906 Signaling Pathway Inhibition

**Osi-906** exerts its biological effect by inhibiting the kinase activity of both IGF-1R and IR. This blockade prevents autophosphorylation and the subsequent activation of downstream pro-survival signaling cascades, including the PI3K/Akt/mTOR and Ras/Raf/MEK/ERK pathways.



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**Caption:** Osi-906 inhibits the IGF-1R and IR signaling pathways.

# Experimental Protocol: Preparing a 10 mM Osi-906 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Osi-906** in DMSO.

## Materials and Equipment

- **Osi-906** (Linsitinib) powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Water bath sonicator

## Calculation

To prepare a stock solution of a specific molarity, use the following formula:

Volume of DMSO (mL) = [Mass of **Osi-906** (mg)] / [Desired Concentration (mM) \* Molecular Weight (mg/mmol)]

For a 10 mM stock solution using 1 mg of **Osi-906**:

- Molecular Weight = 421.49 mg/mmol
- Volume of DMSO (mL) = 1 mg / (10 mM \* 0.42149 mg/mmol)
- Volume of DMSO (mL) = 0.23725 mL or 237.3  $\mu$ L

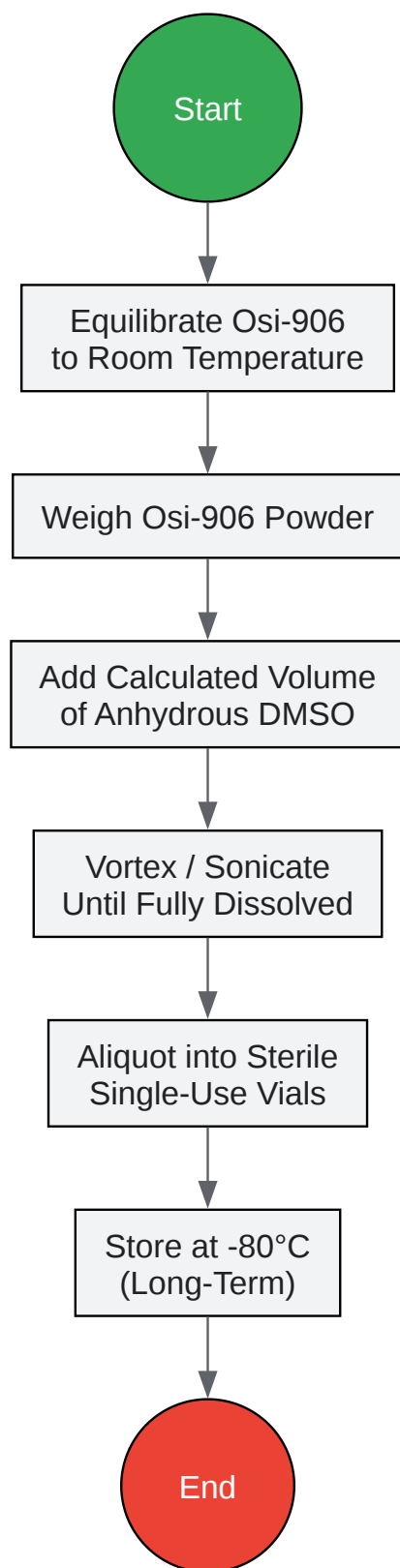
Therefore, to make a 10 mM stock solution, add 0.237 mL of DMSO for each mg of **Osi-906**.<sup>[5]</sup>

## Step-by-Step Procedure

- **Equilibration:** Allow the vial of **Osi-906** powder to equilibrate to room temperature for at least 15-20 minutes before opening. This prevents condensation of atmospheric moisture onto the hygroscopic compound.
- **Weighing:** On a calibrated analytical balance, carefully weigh the desired amount of **Osi-906** powder (e.g., 1 mg or 5 mg) and place it into a sterile vial.
- **Solubilization:** Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial containing the **Osi-906** powder.
- **Mixing:** Securely cap the vial and vortex thoroughly for 2-3 minutes until the solid is completely dissolved. A clear, pale yellow solution should be formed.
- **Aiding Dissolution (If Necessary):** If precipitation or incomplete dissolution occurs, briefly sonicate the vial in a water bath or warm it gently to 37°C.<sup>[1][6]</sup> It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can significantly decrease the solubility of **Osi-906**.<sup>[1][7]</sup>
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into single-use aliquots in sterile cryovials.<sup>[8][9]</sup>
- **Long-Term Storage:** Store the aliquots at -80°C for long-term stability (up to 2 years).<sup>[1]</sup> For short-term storage, -20°C is acceptable (up to 1 year).<sup>[1]</sup>

## Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation protocol.



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**Caption:** Experimental workflow for **Osi-906** stock solution preparation.

## Safety and Handling Precautions

- **Osi-906** is intended for research use only.
- Handle the compound and its solutions in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- DMSO is a powerful solvent and can facilitate the absorption of chemicals through the skin. [\[10\]](#) Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **Osi-906** and DMSO for comprehensive safety information.

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